

Unambiguous Determination of Harzianic Acid's Absolute Configuration Confirmed by X-ray Diffraction

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Compound of Interest

Compound Name: *Harzianic acid*

Cat. No.: *B15562483*

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The precise three-dimensional atomic arrangement of **Harzianic acid**, a fungal metabolite with promising applications in agriculture and drug development, has been unequivocally established using single-crystal X-ray diffraction. This powerful analytical technique confirmed the absolute configuration of the molecule, a critical piece of information for understanding its biological activity and for potential synthetic production.

Harzianic acid, a secondary metabolite produced by fungi of the *Trichoderma* genus, has garnered significant interest for its antifungal and plant growth-promoting properties. The determination of its exact stereochemistry is crucial, as different spatial arrangements of atoms (enantiomers) can lead to vastly different biological effects. The landmark study by Vinale et al. in 2009 provided the definitive answer to the absolute configuration of **Harzianic acid** through X-ray crystallography.

Comparison of Analytical Methods for Absolute Configuration Determination

While X-ray diffraction stands as a gold standard for determining absolute configuration, other analytical techniques can also provide valuable stereochemical information. The choice of method often depends on the nature of the compound and the availability of suitable crystals.

Method	Principle	Advantages	Limitations	Application to Harzianic Acid
Single-Crystal X-ray Diffraction (XRD)	Diffraction of X-rays by a single crystal to determine the three-dimensional arrangement of atoms.	Provides an unambiguous and highly precise determination of the absolute configuration.	Requires a suitable single crystal, which can be challenging to obtain.	Successfully applied to determine the absolute configuration.
Electronic Circular Dichroism (ECD) Spectroscopy	Measures the absorption of left and right circularly polarized light by a chiral molecule.	Requires only a small amount of sample in solution. Can be coupled with quantum chemical calculations for ab initio determination.	The molecule must contain a chromophore near the stereocenter(s). Interpretation can be complex for flexible molecules.	Not the primary method used for the initial determination.
Vibrational Circular Dichroism (VCD) Spectroscopy	Measures the differential absorption of left and right circularly polarized infrared light.	Applicable to a wide range of molecules, including those without UV-Vis chromophores.	Requires specialized equipment and can be computationally intensive for complex molecules.	Not reported for the primary determination of Harzianic acid's absolute configuration.
Nuclear Magnetic Resonance (NMR) Spectroscopy	Utilizes chiral derivatizing agents (e.g., Mosher's acid) or chiral solvating agents to create diastereomeric	Does not require crystallization. Widely available instrumentation.	Often provides relative configuration. Determination of absolute configuration relies on the	Used for structural elucidation but not the primary method for absolute configuration.

complexes that
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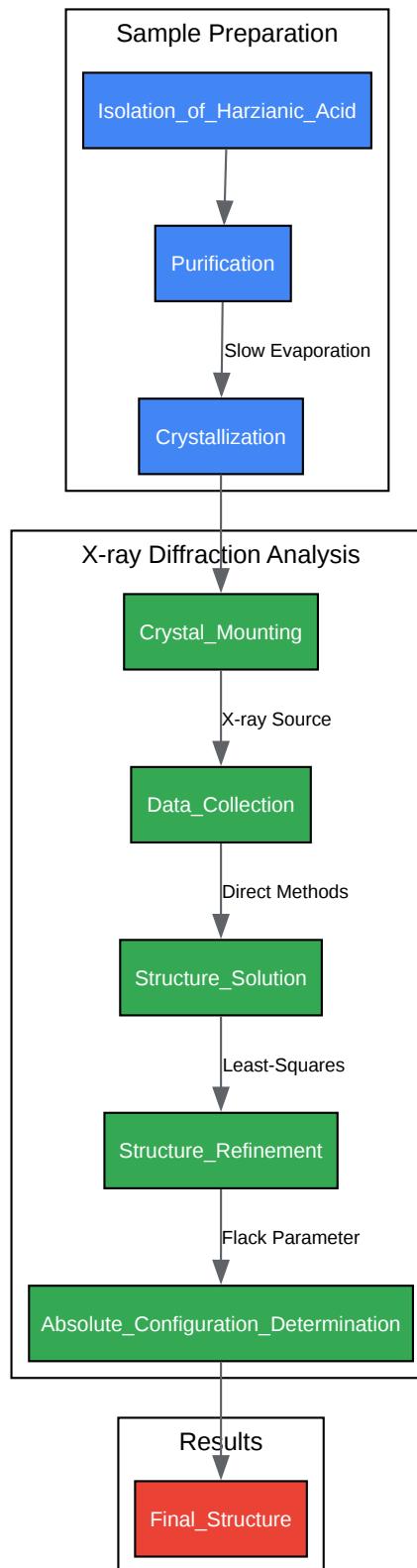
Experimental Protocol: Single-Crystal X-ray Diffraction of Harzianic Acid

The determination of the absolute configuration of **Harzianic acid** was achieved through the following experimental workflow, as detailed in the seminal publication by Vinale et al. (2009).

1. Crystallization: Single crystals of **Harzianic acid** suitable for X-ray diffraction were obtained by slow evaporation of a solution of the purified compound. The specific solvent system and conditions used were critical for obtaining high-quality crystals.
2. Data Collection: A selected crystal was mounted on a diffractometer. The crystal was kept at a low temperature (typically 100 K) to minimize thermal vibrations of the atoms. A beam of monochromatic X-rays was directed at the crystal, and the resulting diffraction pattern was recorded on a detector as the crystal was rotated.
3. Structure Solution and Refinement: The collected diffraction data was processed to determine the unit cell dimensions and space group of the crystal. The initial crystal structure was solved using direct methods and then refined using full-matrix least-squares on F^2 . All non-hydrogen atoms were refined anisotropically. Hydrogen atoms were placed in calculated positions and refined using a riding model.
4. Determination of Absolute Configuration: The absolute configuration was determined based on the anomalous scattering of the X-rays by the atoms in the crystal. The Flack parameter, a critical value in crystallographic refinement for chiral molecules, was calculated to be close to zero, providing strong evidence for the correctness of the assigned absolute stereochemistry. The crystallographic data for **Harzianic acid** is deposited in the Cambridge Crystallographic Data Centre (CCDC) under the deposition number 745241.

Visualizing the Workflow and Comparative Logic

To better illustrate the experimental process and the decision-making involved in selecting an analytical method, the following diagrams were generated using the DOT language.



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Figure 1. Experimental workflow for determining the absolute configuration of **Harzianic acid** via X-ray diffraction.

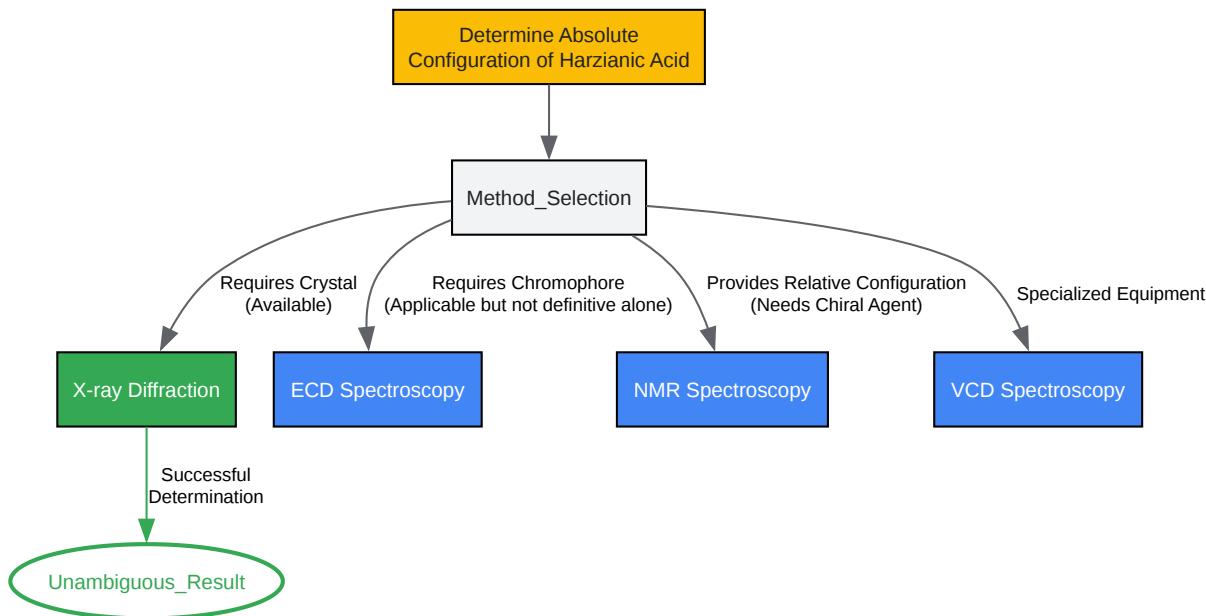
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Figure 2. Logical relationship in selecting the analytical method for **Harzianic acid**'s absolute configuration.

In conclusion, the application of single-crystal X-ray diffraction has provided the scientific community with a definitive and high-resolution understanding of the three-dimensional structure of **Harzianic acid**. This foundational knowledge is indispensable for ongoing research into its biological mechanisms and for the development of novel applications in medicine and agriculture.

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